

Proper Disposal Procedures and Safety Information for DB818

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Compound of Interest

Compound Name: DB818

Cat. No.: B1192575

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This document provides essential safety and logistical information for the proper handling and disposal of **DB818**, a potent inhibitor of the HOXA9 transcription factor. The following procedures are intended for researchers, scientists, and drug development professionals.

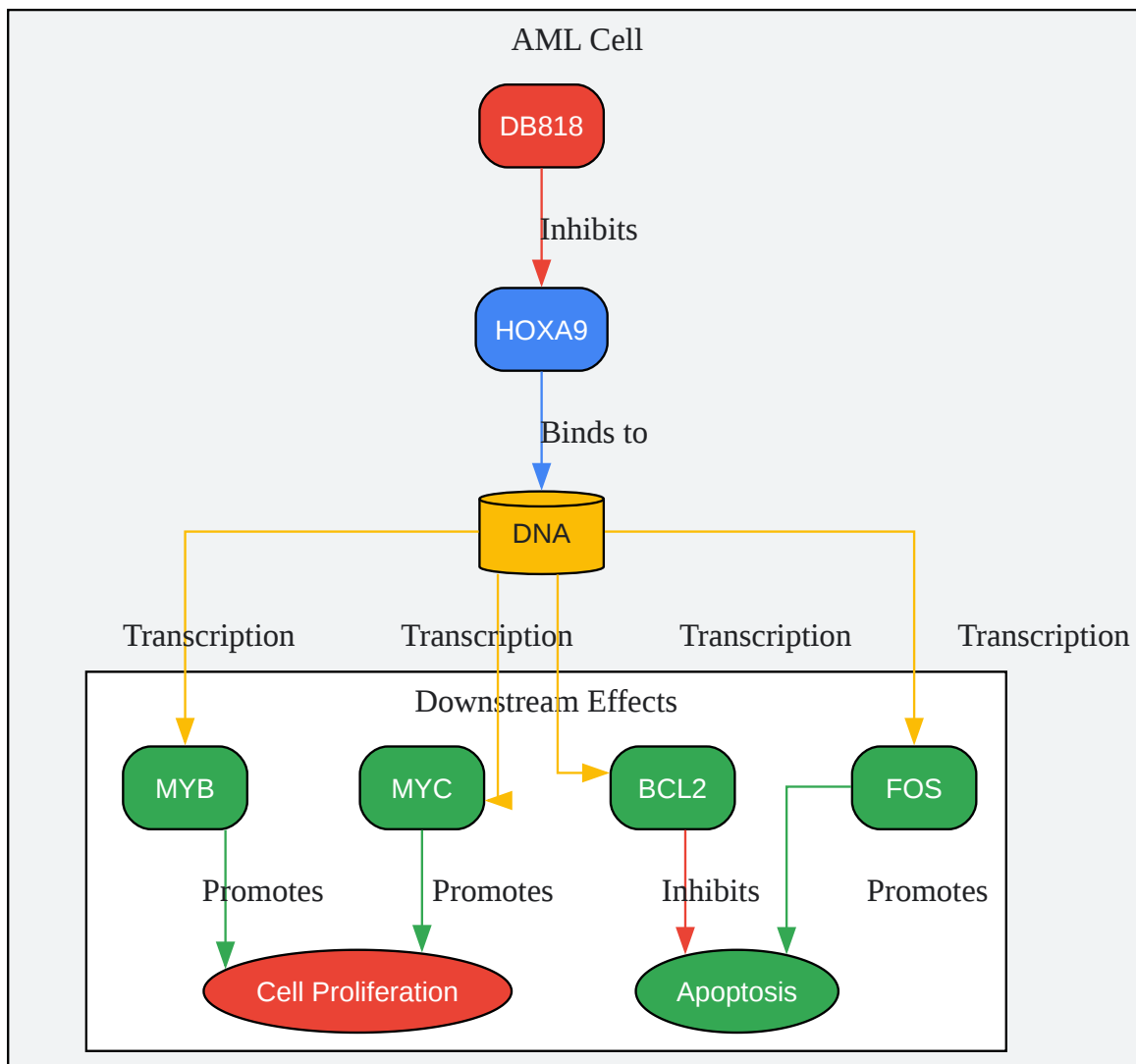
Chemical and Physical Properties

DB818 is a small molecule inhibitor that targets the interaction between the Homeobox A9 (HOXA9) transcription factor and its DNA binding sites. This inhibition leads to the downregulation of genes critical for the proliferation of certain cancer cells, particularly in acute myeloid leukemia (AML).

Property	Value	Source
CAS Number	790241-43-9	MedchemExpress
Molecular Formula	C ₁₉ H ₁₆ N ₆ S	MedchemExpress
Molecular Weight	360.44 g/mol	MedchemExpress
Appearance	Powder	InvivoChem
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	InvivoChem
Storage (In solvent)	-80°C for 6 months, -20°C for 1 month	InvivoChem

Mechanism of Action and Signaling Pathway

DB818 acts by inhibiting the HOXA9 transcription factor, which is overexpressed in certain types of leukemia and is crucial for the proliferation of leukemic cells. By blocking HOXA9, **DB818** disrupts the downstream signaling cascade that promotes cancer cell growth and survival. Research has shown that **DB818** treatment leads to the downregulation of key HOXA9 target genes, including MYB, MYC, and BCL2, while upregulating the expression of FOS. This alteration in gene expression ultimately suppresses cell growth and induces apoptosis (programmed cell death) in susceptible cancer cell lines.



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DB818 Signaling Pathway in AML.

Proper Disposal Procedures

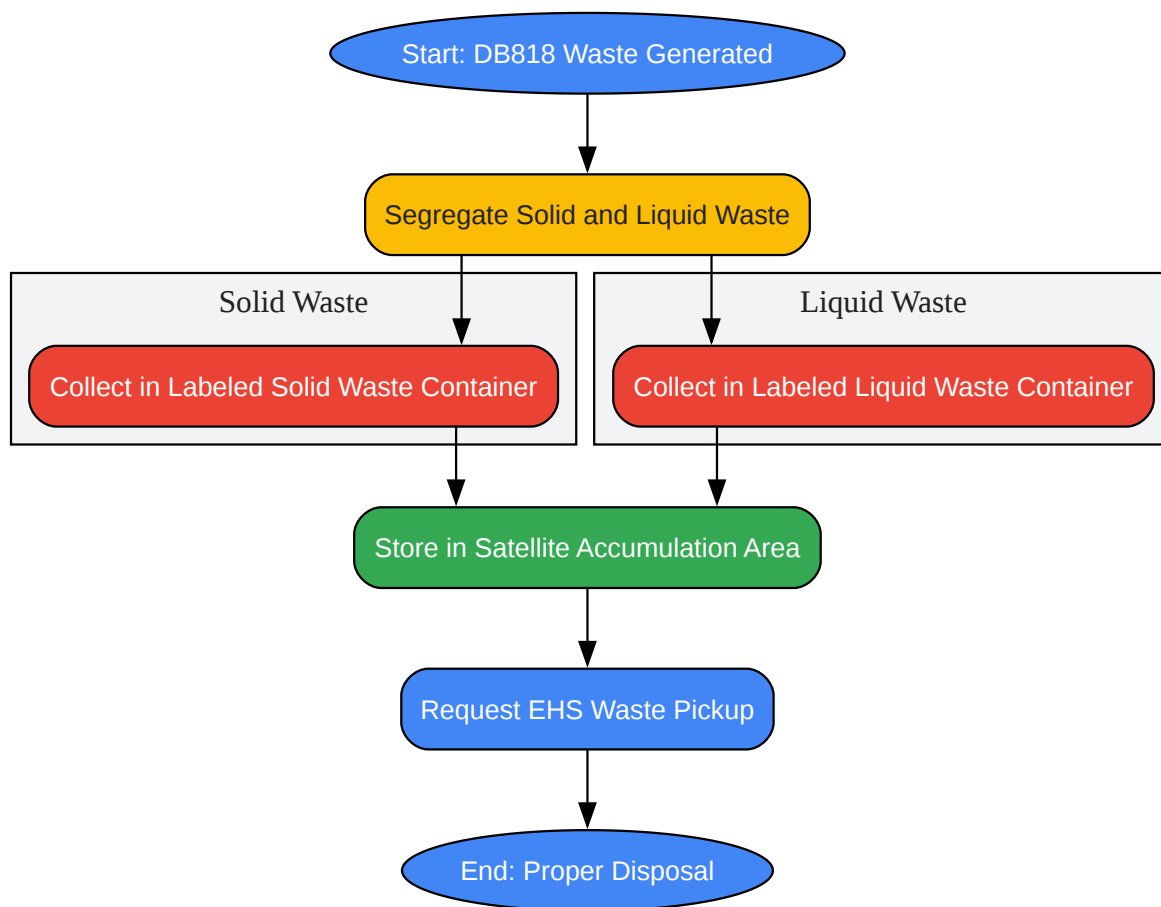
Disclaimer: A specific Safety Data Sheet (SDS) for **DB818** could not be located from publicly available sources. The following disposal procedures are based on general best practices for

the disposal of research-grade chemical waste. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and regulations in your location.

Step-by-Step Disposal Guide:

- Waste Segregation:
 - Do not mix **DB818** waste with other chemical waste streams unless explicitly permitted by your EHS department.
 - Segregate solid waste (e.g., contaminated gloves, weigh paper, pipette tips) from liquid waste (e.g., unused solutions, rinsate).
- Waste Containers:
 - Use only approved, leak-proof, and chemically compatible containers for hazardous waste.
 - Ensure containers are clearly labeled with "Hazardous Waste" and the full chemical name "**DB818**". Avoid using abbreviations.
 - Keep containers closed except when adding waste.
- Solid Waste Disposal:
 - Collect all solid materials contaminated with **DB818** in a designated, lined hazardous waste container.
 - This includes personal protective equipment (PPE) such as gloves and lab coats, as well as any disposable labware that has come into contact with the compound.
- Liquid Waste Disposal:
 - Collect all liquid waste containing **DB818** in a designated, sealed hazardous waste container.
 - The first rinse of any glassware that contained **DB818** should be collected as hazardous waste.

- Do not dispose of **DB818** solutions down the drain.
- Empty Container Disposal:
 - Thoroughly rinse empty **DB818** containers with a suitable solvent. The first rinsate must be collected as hazardous waste.
 - After thorough rinsing, deface or remove the original label.
 - Dispose of the rinsed, de-labeled container according to your institution's guidelines for non-hazardous lab glass or plastic.
- Waste Pickup:
 - Store waste containers in a designated satellite accumulation area.
 - Once a container is full, or if it has been in storage for a designated time limit (consult your EHS), arrange for a hazardous waste pickup through your institution's EHS department.



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General Disposal Workflow for DB818.

Experimental Protocols

Detailed experimental protocols for the use of **DB818** in cell culture and in vivo studies can be found in the primary literature. A key reference is:

- Sonoda Y, et al. Effects of HOXA9 Inhibitor **DB818** on the Growth of Acute Myeloid Leukaemia Cells. *Anticancer Res.* 2021 Apr;41(4):1841-1847.

This study provides methodologies for preparing **DB818** solutions, treating AML cell lines, and assessing cellular responses such as proliferation and apoptosis. Researchers should refer to

this and other relevant publications for specific experimental details.

By adhering to these safety and disposal guidelines, researchers can minimize risks and ensure the responsible handling of **DB818** in the laboratory.

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